

Essential Safety and Disposal Procedures for Multi-kinase-IN-4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Multi-kinase-IN-4

Cat. No.: B12381351

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This guide provides detailed procedures for the disposal of **Multi-kinase-IN-4**, promoting a safe and compliant laboratory environment. While the Safety Data Sheet (SDS) for a closely related compound, MET kinase-IN-4, indicates it is not classified as a hazardous substance, it is best practice to handle all research chemicals with caution and follow institutional and local regulations for chemical waste disposal.^[1]

Key Compound Information

Below is a summary of the available data for MET kinase-IN-4, which shares the same CAS number as **Multi-kinase-IN-4**.

Identifier	Value	Reference
Product Name	MET kinase-IN-4	[1]
Catalog No.	HY-18309	[1]
CAS No.	888719-03-7	[1]
Formula	C25H16F2N4O3	[1]
Molecular Weight	458.42	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]

Disposal Protocol

Even though **Multi-kinase-IN-4** may not be officially classified as hazardous, it is recommended to treat it as a hazardous chemical waste to ensure maximum safety.

Step 1: Personal Protective Equipment (PPE)

Before handling the compound, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Lab coat
- Gloves

Step 2: Waste Collection

- Labeling: Designate a specific, compatible waste container for **Multi-kinase-IN-4** waste. The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**Multi-kinase-IN-4**".[\[2\]](#) Do not use abbreviations or chemical formulas.[\[2\]](#)
- Container Integrity: Use a container that is in good condition, free from leaks or cracks, and has a secure lid.[\[2\]](#) The original container is often a suitable choice for waste collection.[\[3\]](#)

- Segregation: Store the waste container in a designated area, segregated from incompatible wastes.[\[2\]](#)

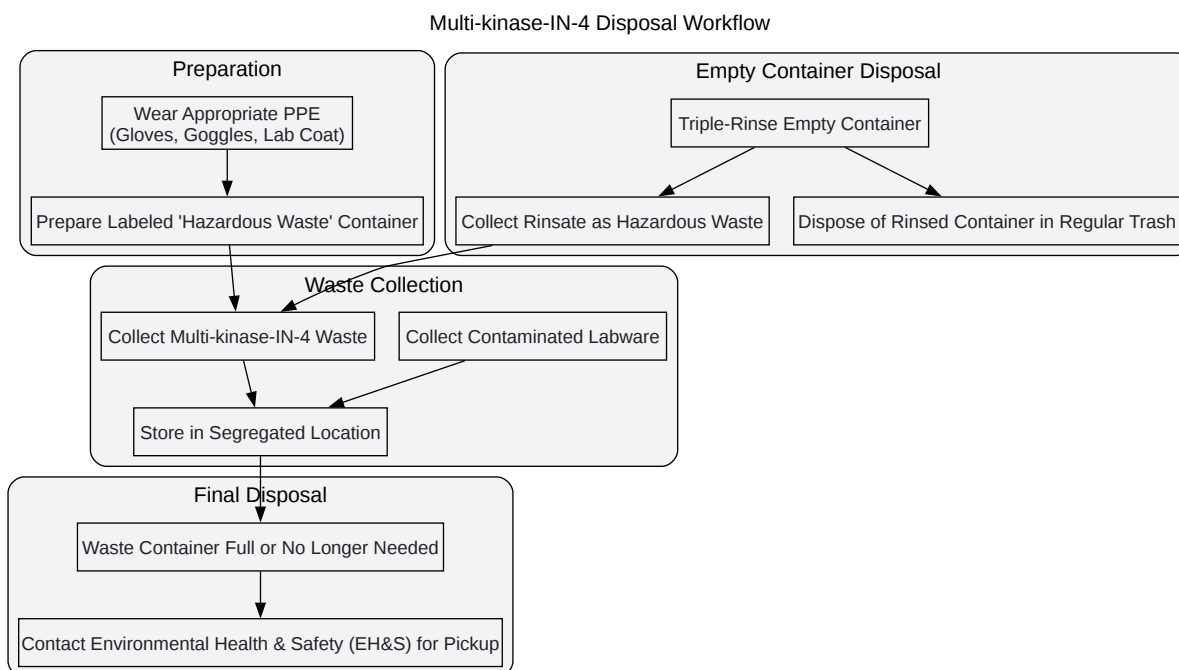
Step 3: Disposal of Empty Containers

- Triple Rinsing: Empty containers of **Multi-kinase-IN-4** should be triple-rinsed with an appropriate solvent.[\[2\]](#)
- Rinsate Collection: The rinsate from the triple-rinsing process must be collected and treated as hazardous waste.[\[2\]](#) Add it to your designated **Multi-kinase-IN-4** waste container.
- Final Disposal: After triple-rinsing and allowing the container to air dry, it may be disposed of in the regular trash, provided any labels identifying it as hazardous have been defaced.[\[2\]](#)[\[3\]](#)

Step 4: Final Disposal of Chemical Waste

- Contact EH&S: Once your waste container is full, or you no longer need to dispose of this chemical, contact your institution's Environmental Health and Safety (EH&S) department to schedule a waste pickup.[\[2\]](#)[\[3\]](#)
- Do Not Dispose Down the Drain: Under no circumstances should chemical waste be disposed of down the sink or in the regular trash.[\[2\]](#)[\[3\]](#)

Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Multi-kinase-IN-4**.

This comprehensive approach to the disposal of **Multi-kinase-IN-4** prioritizes safety and regulatory compliance within the laboratory setting. Always consult your institution's specific guidelines and your EH&S department for any additional requirements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 3. vumc.org [vumc.org]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Multi-kinase-IN-4]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12381351/docs#essential-safety-and-disposal-procedures-for-multi-kinase-in-4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check